

# Health and safety information for handling cis-1-Chloropropene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *cis-1-Chloropropene*

Cat. No.: *B095951*

[Get Quote](#)

## An In-depth Technical Guide to the Health and Safety of cis-1-Chloropropene

### Introduction

**cis-1-Chloropropene** (CAS RN: 16136-84-8), the (Z)-isomer of 1-chloro-1-propene, is a highly flammable, colorless liquid with a disagreeable odor.[1][2][3] It serves as a reactive chemical intermediate in the synthesis of pharmaceuticals, agrochemicals, and other organic compounds.[3] Its high reactivity and hazardous properties necessitate a thorough understanding of safety protocols for handling in a laboratory or industrial setting.[3] This guide provides comprehensive health and safety information tailored for researchers, scientists, and drug development professionals, summarizing key data, outlining emergency procedures, and detailing relevant experimental insights.

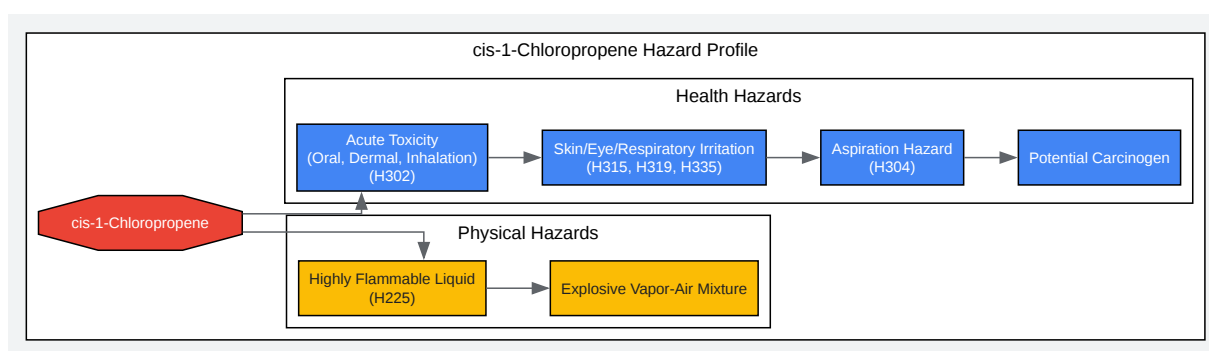
## Hazard Identification and Classification

**cis-1-Chloropropene** is classified as a hazardous substance with multiple risk factors. The primary hazards include its high flammability and its toxicity upon exposure through various routes. It is crucial to recognize these dangers before handling the substance.

### GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.[1]
- H302: Harmful if swallowed.[1]

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[4]
- H304: May be fatal if swallowed and enters airways.[4]



[Click to download full resolution via product page](#)

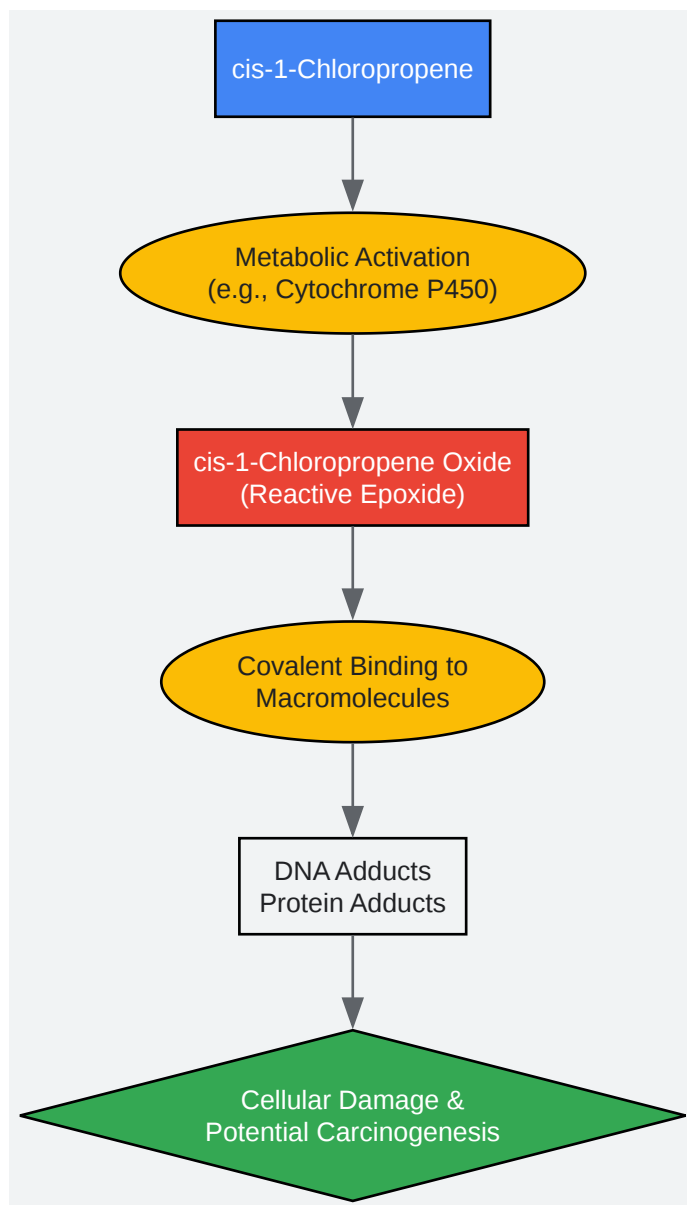
**Caption:** Logical relationship of **cis-1-Chloropropene** hazards.

## Toxicological Properties

The toxicity of **cis-1-Chloropropene** is a significant concern for personnel. Exposure can lead to both acute and chronic health effects.

- **Acute Toxicity:** The substance is moderately toxic if ingested and harmful if it comes into contact with skin or is inhaled.[3][4] Symptoms of acute exposure may include irritation of the eyes, skin, and respiratory tract, coughing, dermatitis, and central nervous system depression.[5]
- **Irritation:** It is a known skin and eye irritant.[3] Direct contact can cause redness, pain, and in severe cases, chemical burns. Inhalation may lead to respiratory tract irritation.[4]

- Carcinogenicity: **cis-1-Chloropropene** is listed as a "questionable carcinogen with experimental neoplastigenic data".[3] The mechanism of carcinogenicity is believed to involve metabolic activation to its epoxide, **cis-1-chloropropene oxide**. [2] Studies on mouse skin showed that this epoxide metabolite induced statistically significant incidences of squamous cell carcinomas.[2] This metabolic activation pathway is a critical consideration for long-term exposure risk assessment.



[Click to download full resolution via product page](#)

**Caption:** Postulated metabolic activation pathway of **cis-1-Chloropropene**.

## Quantitative Toxicological Data

Specific quantitative toxicity data such as LD50 and LC50 values for **cis-1-Chloropropene** are not readily available in the reviewed literature.<sup>[1]</sup> However, the related compound 1,3-dichloropropene has been studied more extensively.

Parameter	Value/Observation	Species	Reference
Carcinogenicity	Epoxide metabolite induced squamous carcinomas.	Mouse	<sup>[2]</sup>
Toxicity	Moderately toxic by ingestion; very mildly toxic by skin contact and inhalation.	General	<sup>[3]</sup>
Irritation	Skin and eye irritant.	General	<sup>[3]</sup>
Mutagenicity	Mutation data reported.	General	<sup>[3]</sup>

## Physicochemical Information

Understanding the physicochemical properties of **cis-1-Chloropropene** is fundamental to designing safe experiments and handling procedures.

Property	Value	Reference(s)
CAS Number	16136-84-8	<a href="#">[3]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>3</sub> H <sub>5</sub> Cl	<a href="#">[3]</a> <a href="#">[6]</a>
Molecular Weight	76.52 g/mol	<a href="#">[3]</a> <a href="#">[6]</a>
Appearance	Colorless liquid	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	32.45 - 38 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	-134.8 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	< -6 °C (< 21 °F)	<a href="#">[3]</a>
Density	0.927 g/cm <sup>3</sup> at 20 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Vapor Pressure	486 mmHg at 25 °C	<a href="#">[3]</a>
Water Solubility	Slightly soluble	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility in Organics	Soluble in ether, acetone, benzene, chloroform.	<a href="#">[1]</a> <a href="#">[2]</a>
log Kow	1.7 - 2.0 (estimated)	<a href="#">[1]</a> <a href="#">[2]</a>

## Safe Handling and Storage

Strict adherence to safe handling and storage protocols is mandatory to minimize exposure and prevent accidents.

## Engineering Controls

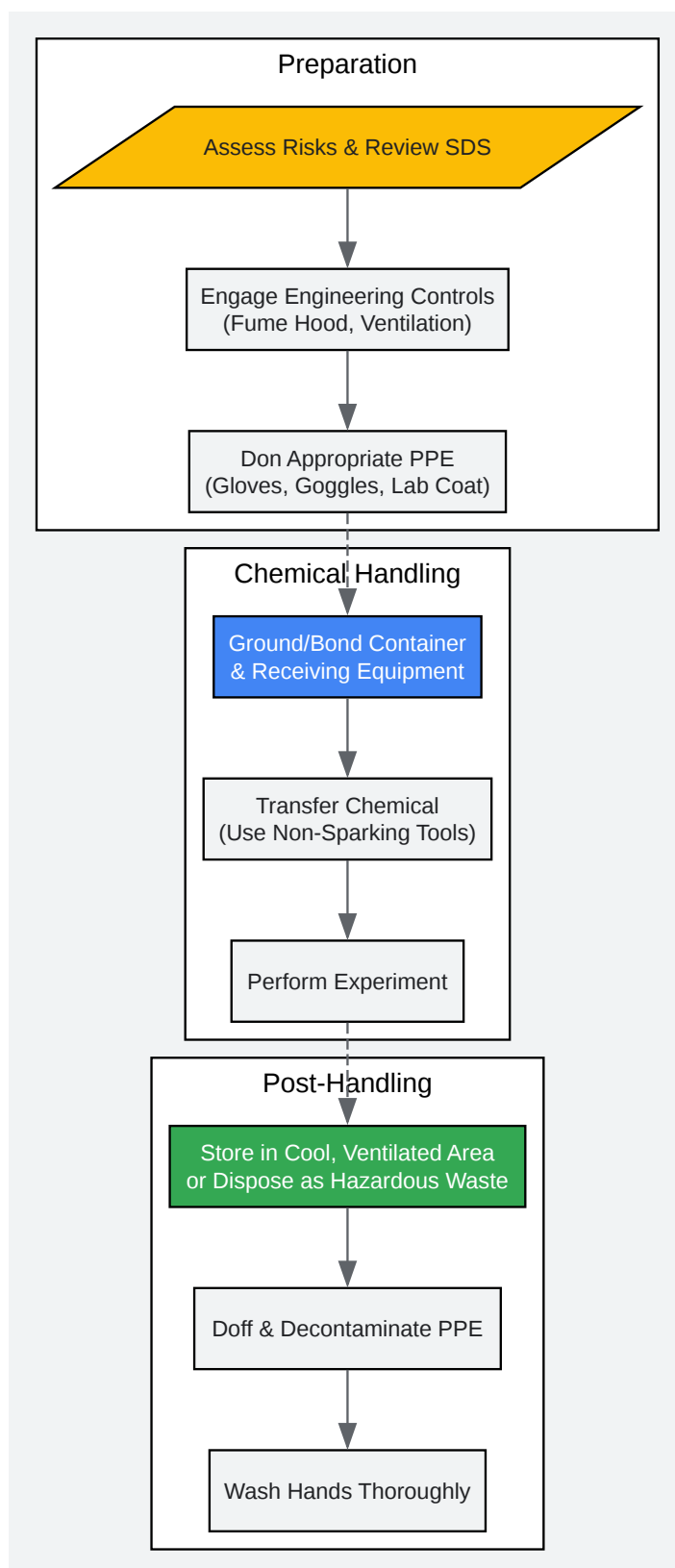
- Ventilation: Always handle in a well-ventilated area.[\[1\]](#) Operations should be conducted inside a certified chemical fume hood to minimize inhalation exposure.
- Equipment: Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#) All equipment used when handling the product must be grounded to prevent static electricity discharge.[\[2\]](#)

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a full-face shield.  
[1]
- Skin Protection: Handle with chemical-impermeable gloves (e.g., nitrile rubber, Viton) inspected prior to use.[1][7] Wear fire/flammable resistant and impervious clothing, such as a lab coat.[1]
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a full-face respirator with appropriate cartridges.[1]

## Handling and Storage Procedures

- Handling: Use only non-sparking tools.[1][8] Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in handling areas.[1]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][8] Keep away from heat, sparks, open flames, and other ignition sources.[1] Store separately from incompatible materials such as strong oxidizing agents and active metals.[1][5]



[Click to download full resolution via product page](#)

**Caption:** A typical workflow for safely handling **cis-1-Chloropropene**.

## Emergency Procedures

Rapid and correct response to emergencies such as spills, fires, or personnel exposure is critical.

### Spill and Leak Response

- Immediate Actions: ELIMINATE all sources of ignition (no smoking, flares, sparks, or flames).  
[1][2] Evacuate personnel to a safe area.[1]
- Containment: Prevent further leakage if it is safe to do so.[1] For small spills, use absorbent paper or other non-combustible absorbent material (e.g., sand, earth).[5] For large spills, dike the area to contain the material.[8]
- Cleanup: Collect the absorbed material using spark-proof tools and place it in a sealed, vapor-tight plastic bag or container for disposal.[1][5] Do not let the chemical enter drains.[1]

### Fire-Fighting Measures

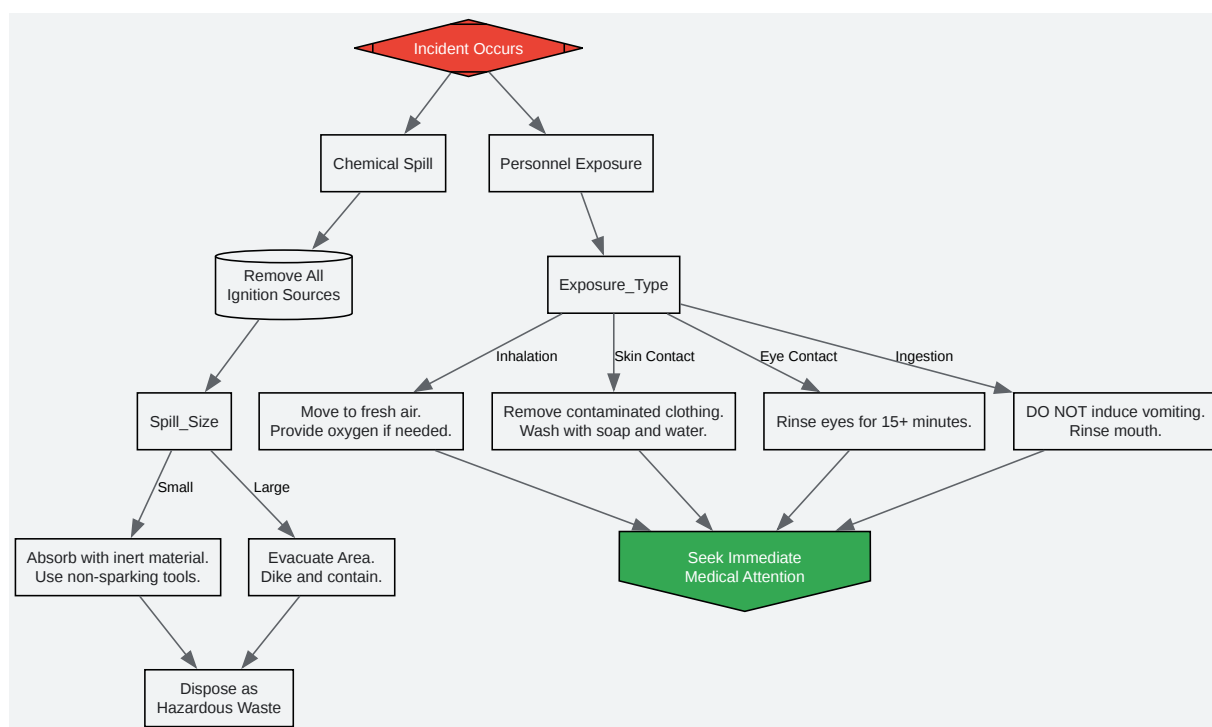
- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide.[3][8]
- Specific Hazards: The substance is a very dangerous fire hazard when exposed to heat or flames.[3] Vapors are heavier than air and may travel to a source of ignition and flash back.[8] Containers may explode when heated.[8] Heating to decomposition emits toxic fumes of hydrogen chloride.[3][8]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective, gas-tight chemical clothing.[1][8]

### First Aid Measures

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][8]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Seek immediate medical attention.[1][8]



- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][8]
- Ingestion: Do NOT induce vomiting due to the aspiration hazard. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[1][8]



[Click to download full resolution via product page](#)

**Caption:** Decision-making logic for emergency response scenarios.

## Cited Experimental Protocols

Detailed experimental protocols for **cis-1-Chloropropene** are scarce in the provided search results. However, a relevant study on the formation of epoxide metabolites from the related compound 1,3-dichloropropene provides a methodological framework that could be adapted for studying **cis-1-Chloropropene**.

Protocol: Epoxide Formation Measurement in Liver (Adapted from Ghassee et al., 1998a)[9]

- Objective: To measure the in-vivo formation of epoxide metabolites of a chloropropene isomer in liver tissue.
- Subjects: Male Swiss-Webster mice.
- Test Substance Administration:
  - Prepare a solution of **cis-1-Chloropropene** in a suitable vehicle (e.g., corn oil).
  - Administer the substance via intraperitoneal (IP) injection. A dose of 350 mg/kg was used for individual 1,3-dichloropropene isomers.[9]
- Sample Collection:
  - Euthanize groups of mice at various time points post-injection (e.g., 0, 10, 30, 60, 90, 150 minutes).
  - Immediately excise the liver, rinse with cold saline, blot dry, and flash-freeze in liquid nitrogen. Store at -80 °C until analysis.
- Sample Analysis (GC/MS):
  - Homogenize a known weight of liver tissue in a suitable buffer.
  - Perform a liquid-liquid or solid-phase extraction to isolate the parent compound and its epoxide metabolite.
  - Analyze the extract using Gas Chromatography-Mass Spectrometry (GC/MS) to identify and quantify the concentrations of **cis-1-Chloropropene** and **cis-1-chloropropene** oxide.

- Data Analysis:
  - Plot the concentration of the parent compound and the metabolite in the liver versus time.
  - Determine the time to maximum concentration (Tmax) and calculate the decay kinetics (e.g., first-order) and biological half-life of the compounds in the liver tissue.[9]

## Conclusion

**cis-1-Chloropropene** is a valuable but hazardous chemical. Its high flammability, potential for forming explosive vapor-air mixtures, and significant health risks—including acute toxicity and potential carcinogenicity—demand the highest standards of safety. Professionals handling this substance must utilize appropriate engineering controls, consistently wear the correct PPE, and be thoroughly familiar with emergency procedures. A comprehensive understanding of its properties and risks, as outlined in this guide, is the foundation for its safe and effective use in research and development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. 1-Chloro-1-propene | C<sub>3</sub>H<sub>5</sub>Cl | CID 11536 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. bg.cpachem.com [bg.cpachem.com]
- 5. CIS-1,3-DICHLORO-1-PROPENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. 1-Propene, 1-chloro-, (1Z)- | C<sub>3</sub>H<sub>5</sub>Cl | CID 5326315 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. agsci.oregonstate.edu [agsci.oregonstate.edu]
- 8. synquestlabs.com [synquestlabs.com]

- 9. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- To cite this document: BenchChem. [Health and safety information for handling cis-1-Chloropropene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b095951#health-and-safety-information-for-handling-cis-1-chloropropene>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)